

4-Acetoxy cinnamic Acid (CAS 15486-19-8): A Technical Whitepaper

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Compound of Interest

Compound Name: 4-Acetoxy cinnamic acid

Cat. No.: B105294

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For Researchers, Scientists, and Drug Development Professionals

Abstract: **4-Acetoxy cinnamic acid**, also known as p-acetoxy cinnamic acid, is a member of the cinnamic acids and phenyl acetates chemical classes.^{[1][2]} It is an acetate ester derived from the formal condensation of the hydroxyl group of trans-4-coumaric acid with acetic acid.^{[1][2]} This compound has garnered attention primarily for its significant antibacterial properties, demonstrating activity against a range of Gram-positive and Gram-negative bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).^[3] Its mechanism of action is reported to involve the disruption of bacterial membrane permeability and the inhibition of lipid synthesis.^[3] As a derivative of cinnamic acid, it belongs to a family of compounds known for diverse biological activities, including anti-inflammatory and antioxidant effects.^{[4][5][6]} This technical guide provides a comprehensive overview of **4-acetoxy cinnamic acid**, summarizing its physicochemical properties, synthesis, biological activities, and potential applications in research and drug development.

Physicochemical and Identification Data

Quantitative data for **4-Acetoxy cinnamic acid** has been compiled from various chemical databases and suppliers to provide a detailed reference for researchers.

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
CAS Number	15486-19-8[2][7]
IUPAC Name	(E)-3-(4-acetyloxyphenyl)prop-2-enoic acid[2]
Synonyms	p-Acetoxycinnamic acid, (2E)-3-[4-(acetyloxy)phenyl]prop-2-enoic acid, Acetylated coumaric acid[1][2][8]
Molecular Formula	C ₁₁ H ₁₀ O ₄ [1][2][3]
InChI Key	BYHBHNKBISXCEP-QPJXVBHSA-N[2][3]

| SMILES | CC(=O)OC1=CC=C(C=C1)/C=C/C(=O)O[2][3] |

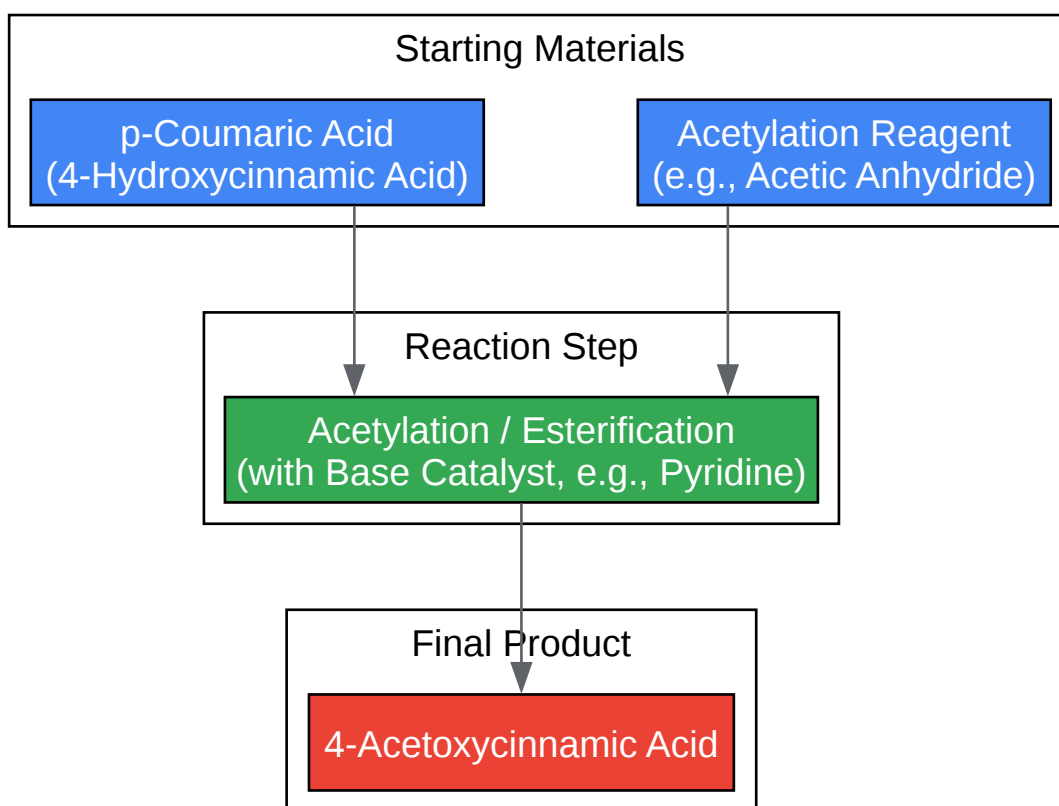
Table 2: Physicochemical Properties

Property	Value
Molecular Weight	206.19 g/mol [2][3]
Physical Form	White to off-white powder/solid[1][3][9]
Melting Point	205-208°C[1][9]
Boiling Point	209-211°C (Predicted)[1]
Density	1.267 ± 0.06 g/cm ³ (Predicted)[1]
pKa	4.39 ± 0.10 (Predicted)[1]

| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[1] |

Synthesis and Manufacturing

4-Acetoxycinnamic acid is synthesized from its precursor, trans-4-coumaric acid (4-hydroxycinnamic acid), through an esterification reaction. The general workflow involves the acetylation of the phenolic hydroxyl group.



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Caption: General synthesis workflow for **4-Acetoxycinnamic acid**.

Representative Experimental Protocol: Synthesis

The following protocol is a representative method based on standard acetylation procedures for phenolic compounds.

- **Dissolution:** Dissolve trans-4-coumaric acid in a suitable solvent such as pyridine.
- **Reagent Addition:** Slowly add an acetylation reagent, such as acetic anhydride, to the solution while stirring. The reaction is typically performed in an ice bath to control the exothermic reaction.
- **Reaction:** Allow the mixture to stir at room temperature for several hours or until the reaction is complete, as monitored by Thin-Layer Chromatography (TLC).

- **Quenching:** Carefully pour the reaction mixture into ice-cold water to precipitate the product and quench any unreacted acetic anhydride.
- **Isolation:** Collect the resulting solid precipitate by vacuum filtration.
- **Washing:** Wash the crude product with cold water to remove impurities.
- **Purification:** Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to yield pure **4-acetoxycinnamic acid**.
- **Drying:** Dry the purified product under a vacuum.

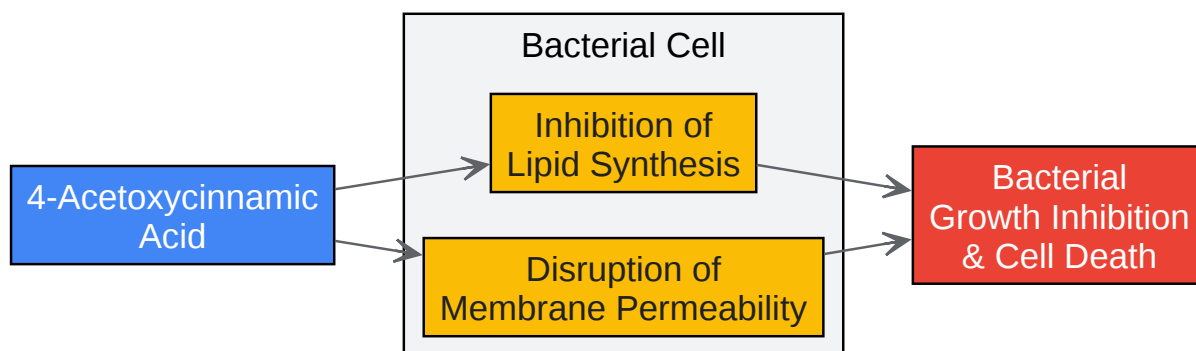
Biological Activity and Mechanism of Action

Antibacterial Activity

The most prominent biological activity of **4-acetoxycinnamic acid** is its function as a bactericide.^[3] It demonstrates a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.^[3] Noteworthy targets include:

- *Staphylococcus aureus* (including MRSA)^[3]
- *Escherichia coli*^[3]
- *Pseudomonas aeruginosa*^[3]

The proposed mechanism for its antibacterial action involves a two-pronged attack on critical bacterial structures and processes.



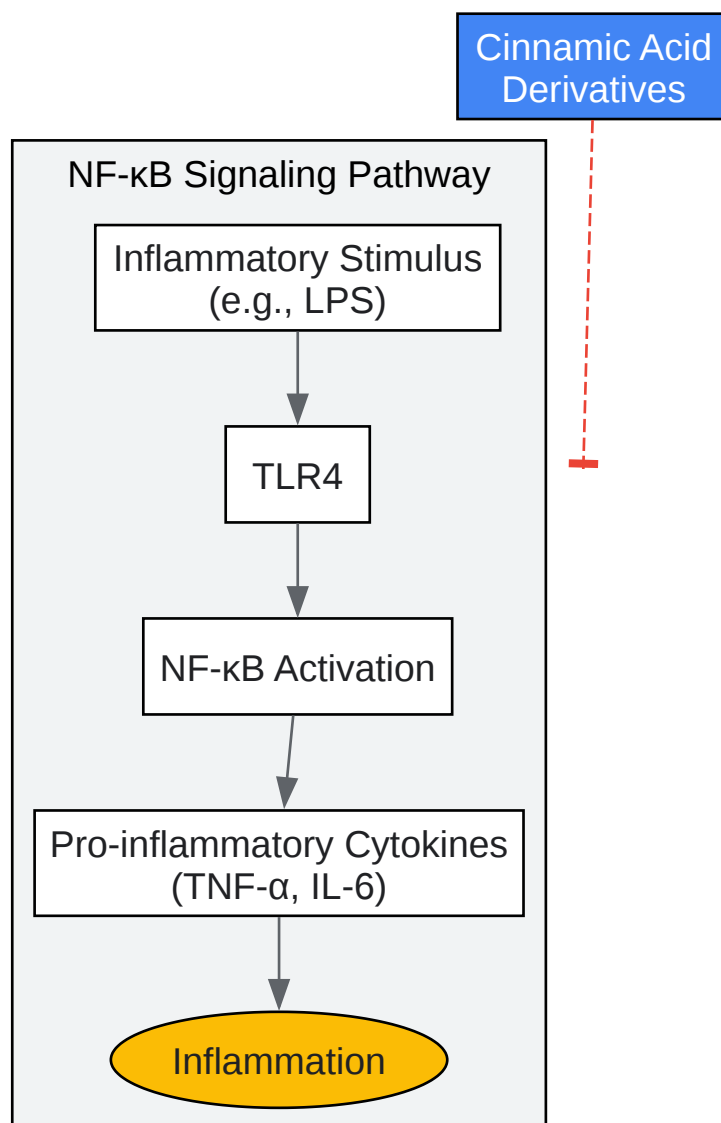
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Caption: Proposed antibacterial mechanism of **4-Acetoxyacinnamic acid**.

Anti-inflammatory and Antioxidant Potential

While direct studies on **4-acetoxyacinnamic acid** are limited, the broader class of cinnamic acid derivatives is well-documented for its anti-inflammatory and antioxidant properties.[4][5][6]

These effects are often attributed to the modulation of key signaling pathways involved in the inflammatory response. Cinnamic acid derivatives have been shown to inhibit the activation of Toll-like receptor 4 (TLR4) and the nuclear factor kappa B (NF-κB) signaling pathway.[4] This inhibition leads to a downstream reduction in the production of pro-inflammatory cytokines like TNF-α and IL-6.[4]



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Caption: Inhibition of the NF-κB pathway by cinnamic acid derivatives.

Experimental Protocols: Biological Assays

Representative Protocol: Minimum Inhibitory Concentration (MIC) Assay

This protocol describes a standard broth microdilution method to determine the minimum concentration of **4-acetoxycinnamic acid** required to inhibit bacterial growth.

- **Preparation of Stock Solution:** Prepare a concentrated stock solution of **4-acetoxycinnamic acid** in a suitable solvent like Dimethyl Sulfoxide (DMSO).
- **Bacterial Culture:** Inoculate a suitable broth medium (e.g., Mueller-Hinton Broth) with a standardized suspension of the test bacterium (e.g., *S. aureus*) to achieve a final concentration of approximately 5×10^5 CFU/mL.
- **Serial Dilution:** In a 96-well microtiter plate, perform a two-fold serial dilution of the compound stock solution with the inoculated broth to achieve a range of final concentrations.
- **Controls:** Include a positive control well (broth with bacteria, no compound) and a negative control well (broth only).
- **Incubation:** Incubate the plate at 37°C for 18-24 hours.
- **Data Analysis:** Determine the MIC by visual inspection as the lowest concentration of the compound that completely inhibits visible bacterial growth. This can be confirmed by measuring the optical density (OD) at 600 nm.

Applications in Research and Drug Development

4-Acetoxycinnamic acid serves as a valuable compound for several research and development applications:

- **Lead Compound:** Its demonstrated efficacy against resistant strains like MRSA makes it a promising lead compound for the development of new antibacterial agents.^[3]
- **Chemical Probe:** It can be used as a research tool to investigate bacterial lipid synthesis and membrane integrity.
- **Structure-Activity Relationship (SAR) Studies:** As a derivative of the versatile cinnamic acid scaffold, it is a useful molecule for SAR studies aimed at optimizing antibacterial or anti-inflammatory activity.^[10]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-acetoxycinnamic acid** is associated with the following hazards.

Table 3: GHS Hazard Information

Hazard Code	Description
H315	Causes skin irritation[1][2]
H319	Causes serious eye irritation[1][2]

| H335 | May cause respiratory irritation[1][2] |

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses), should be observed when handling this compound.[9] It should be stored in a cool, dry place.[9] Products are intended for research and development use only.[3][9]

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